

initial characterization of Sgc aak1 1 chemical probe

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An In-Depth Technical Guide to the Initial Characterization of SGC-AAK1-1: A Chemical Probe for AAK1/BMP2K

Authored by a Senior Application Scientist

This document provides a comprehensive technical overview of the initial characterization of SGC-AAK1-1, a potent and selective chemical probe for the serine/threonine kinases AAK1 (Adaptor-Associated Kinase 1) and BMP2K (Bone Morphogenetic Protein 2-Inducible Kinase). This guide is intended for researchers, scientists, and drug development professionals seeking to utilize this tool for investigating the biological roles of AAK1 and BMP2K. We will delve into the causality behind the experimental choices, providing a self-validating framework for the probe's characterization.

Introduction: The Rationale for an AAK1 Chemical Probe

Adaptor-Associated Kinase 1 (AAK1) is a key regulator of clathrin-mediated endocytosis (CME), a fundamental cellular process for internalizing receptors, nutrients, and pathogens.^[1]^[2] AAK1 executes this function primarily by phosphorylating the μ 2 subunit (AP2M1) of the AP-

2 adaptor complex, which enhances the recruitment of cargo proteins into clathrin-coated pits. [3][4] Through its role in CME, AAK1 has been implicated in a variety of signaling pathways and disease states, including Wnt signaling, Notch pathway regulation, viral entry, and neuropathic pain, making it a compelling target for therapeutic intervention.[5][6][7][8]

To rigorously investigate AAK1's function and validate it as a drug target, a high-quality chemical probe is indispensable. An ideal probe must be potent, selective, and cell-active, allowing for the acute and reversible inhibition of the target kinase. The Structural Genomics Consortium (SGC) developed SGC-AAK1-1 to meet these criteria, providing a critical tool for the scientific community.[9] This guide details the multi-faceted characterization process that validates SGC-AAK1-1 as a reliable chemical probe.

Probe Genesis and Optimization

SGC-AAK1-1 originates from a 3-acylaminoindazole scaffold identified through screening the Published Kinase Inhibitor Set (PKIS) using differential scanning fluorimetry (DSF), a technique that measures a protein's thermal stability upon ligand binding.[9][10] This initial hit provided a robust starting point for structure-activity relationship (SAR) studies. Medicinal chemistry efforts focused on optimizing potency for AAK1 while simultaneously enhancing selectivity against other kinases, particularly within the closely related NAK (Numb-Associated Kinase) family, which includes GAK and STK16.[9] This optimization process led to SGC-AAK1-1, a potent dual inhibitor of the most closely related NAK family members, AAK1 and BMP2K.[9][11]

Crucially, a structurally similar but biologically inactive molecule, SGC-AAK1-1N (also referred to as 34A), was developed in parallel.[5][12] This molecule serves as an essential negative control, enabling researchers to distinguish on-target effects from non-specific or off-target effects attributable to the chemical scaffold itself.

In Vitro Biochemical Characterization: Potency and Direct Binding

The first pillar of probe characterization is to establish its potency and direct binding to the purified target protein. A combination of assays was employed, each providing a distinct and complementary piece of information.

Potency Assessment: IC₅₀ and K_i Determination

The initial assessment of inhibitor potency often involves measuring the half-maximal inhibitory concentration (IC_{50}). However, IC_{50} values are dependent on assay conditions (e.g., ATP concentration). Therefore, determining the inhibition constant (K_i) or dissociation constant (K_a) provides a more absolute measure of potency.

Time-Resolved Fluorescence Resonance Energy Transfer (TR-FRET) binding displacement assays are a robust method for determining K_i . This assay measures the displacement of a fluorescent tracer from the kinase's ATP binding site by the inhibitor.^[13] The choice of a binding assay over an enzymatic activity assay for the primary potency determination is deliberate; it is less prone to artifacts from ATP concentration, substrate quality, or enzyme activity, focusing solely on the direct interaction between the probe and the kinase.

Isothermal Titration Calorimetry (ITC) was used as an orthogonal, label-free method to confirm direct binding and determine the dissociation constant (K_a).^{[5][14]} ITC measures the heat released or absorbed during the binding event, providing thermodynamic data and stoichiometry of the interaction. This confirmation is critical for a high-quality probe, as it unequivocally demonstrates a direct physical interaction.

Parameter	AAK1	BMP2K	Assay Method	Reference
K_i	9.1 nM	17 nM	TR-FRET Binding Assay	^{[11][15]}
IC_{50}	270 nM	N/A	Coupled Enzyme Assay	^{[12][16]}
K_a	120 nM	490 nM	Isothermal Titration Calorimetry (ITC)	^[14]

Table 1: Summary of in vitro biochemical potency of SGC-AAK1-1.

Protocol: TR-FRET Kinase Binding Assay

- Reagents: Purified recombinant AAK1, LanthaScreen™ Eu-anti-tag antibody, Alexa Fluor™ 647-labeled kinase tracer, SGC-AAK1-1 serially diluted in DMSO.
- Preparation: Prepare a 2X kinase/antibody mixture and a 4X tracer solution in kinase buffer.

- Assay Plate Setup: In a 384-well plate, add 4 μ L of serially diluted SGC-AAK1-1.
- Reaction: Add 8 μ L of the 2X kinase/antibody mixture to each well.
- Tracer Addition: Add 4 μ L of the 4X tracer solution to initiate the binding reaction.
- Incubation: Incubate the plate for 1 hour at room temperature, protected from light.
- Measurement: Read the plate on a TR-FRET-compatible plate reader, measuring emission at two wavelengths (e.g., 665 nm for the acceptor and 615 nm for the donor).
- Analysis: Calculate the emission ratio and plot the results against the inhibitor concentration to determine the K_i value.

Kinome-Wide Selectivity Profiling

A critical attribute of a chemical probe is its selectivity. An inhibitor that interacts with numerous off-targets can produce misleading results, confounding the interpretation of its biological effects. The primary method for assessing kinase inhibitor selectivity is through large-scale panel screening.

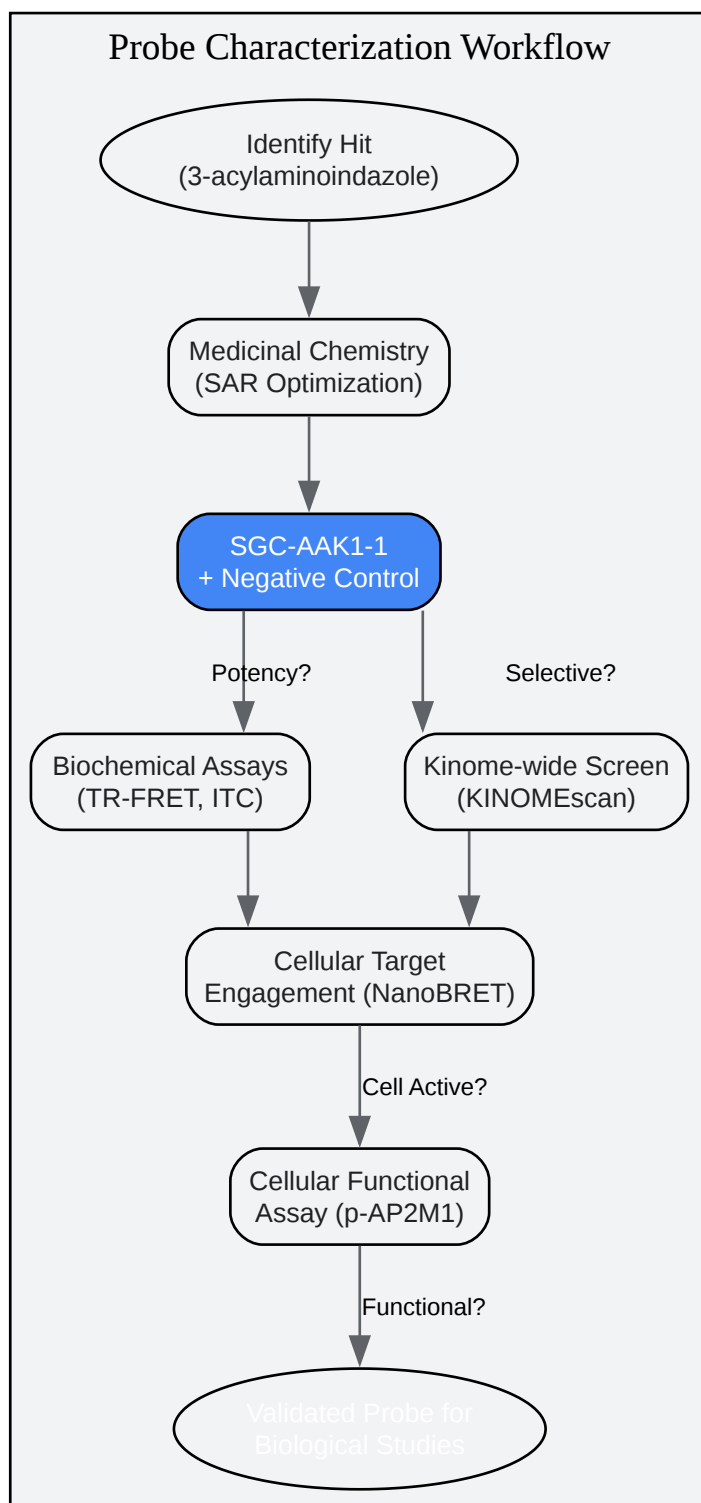
SGC-AAK1-1 was profiled against a panel of over 400 human kinases using the KINOMEscan™ platform.^[15] This competition binding assay measures the ability of a compound to displace a ligand from the ATP site of each kinase in the panel. The results demonstrated that SGC-AAK1-1 is highly selective.^{[17][18]}

At a concentration of 1 μ M, only a few kinases showed significant interaction. Follow-up K_a determinations were performed for these potential off-targets.

Off-Target Kinase	K_a (nM)	Reference
RIOK1	72	^{[11][15]}
PIP5K1C	260	^{[11][15]}
RIOK3	290	^{[11][15]}

Table 2: Key off-targets of SGC-AAK1-1 identified through kinome screening.

The data reveals that while SGC-AAK1-1 is a potent dual inhibitor of AAK1 and BMP2K, its next closest off-targets have significantly weaker binding affinities. This clean selectivity profile is paramount to its utility as a probe, instilling confidence that observed cellular phenotypes at appropriate concentrations are due to the inhibition of AAK1 and/or BMP2K.



[Click to download full resolution via product page](#)*Workflow for chemical probe characterization.*

Cellular Activity and Target Engagement

Demonstrating potency and selectivity in biochemical assays is necessary but not sufficient. A chemical probe must be able to enter cells and engage its target in the complex intracellular environment.

Cellular Target Engagement: The NanoBRET™ Assay

To confirm that SGC-AAK1-1 engages AAK1 inside living cells, the NanoBRET™ Target Engagement assay was employed.^{[19][20]} This assay uses Bioluminescence Resonance Energy Transfer (BRET) to measure compound binding to a target protein. The target kinase (AAK1 or BMP2K) is expressed in cells as a fusion with NanoLuc® luciferase, and a cell-permeable fluorescent tracer that binds to the kinase's ATP site is added. When the tracer binds to the NanoLuc-kinase fusion protein, BRET occurs. An inhibitor that enters the cell and binds to the kinase will displace the tracer, leading to a loss of BRET signal in a dose-dependent manner.

This technique is superior to inferring target engagement from downstream signaling events because it directly measures the physical interaction between the probe and its target in a physiological context.

Parameter	AAK1	BMP2K	Assay Method	Reference
IC ₅₀	230 nM	1.5 µM	NanoBRET Target Engagement	^[11]

Table 3: Cellular target engagement potency of SGC-AAK1-1.

The NanoBRET data confirms that SGC-AAK1-1 is cell-permeable and potently binds to AAK1 in live cells, with weaker activity on BMP2K.^{[5][11]}

Cellular Functional Activity: Inhibition of AP2M1 Phosphorylation

The ultimate test of a kinase inhibitor probe is its ability to modulate a known substrate in a cellular context. For AAK1, the canonical substrate is the AP2M1 subunit of the AP-2 complex, which it phosphorylates at Threonine 156 (Thr156).^{[5][7]}

A western blot-based assay was used to measure the levels of phosphorylated AP2M1 (p-AP2M1) in cells treated with SGC-AAK1-1. The results showed a dose-dependent decrease in p-AP2M1 levels, demonstrating that the probe effectively inhibits the kinase activity of AAK1 in cells.^{[5][14][16]} This functional readout provides the crucial link between target engagement and a measurable biological consequence.

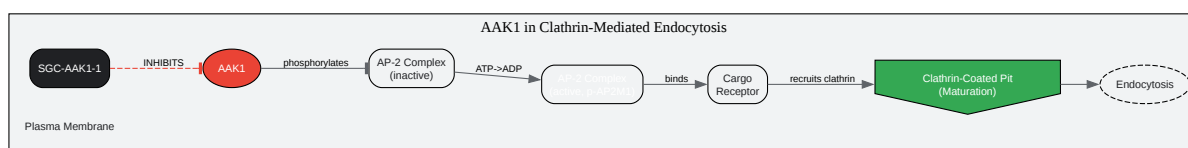
Protocol: Western Blot for p-AP2M1 Inhibition

- **Cell Culture:** Plate HEK293T or HT1080 cells and grow to 80-90% confluency.
- **Treatment:** Treat cells with a serial dilution of SGC-AAK1-1 (and SGC-AAK1-1N as a negative control) for 2 hours.
- **Lysis:** Wash cells with ice-cold PBS and lyse with RIPA buffer containing protease and phosphatase inhibitors.
- **Quantification:** Determine protein concentration using a BCA assay.
- **SDS-PAGE:** Separate equal amounts of protein lysate (e.g., 20 µg) on a 4-12% Bis-Tris polyacrylamide gel.
- **Transfer:** Transfer proteins to a PVDF membrane.
- **Blocking:** Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour at room temperature.
- **Antibody Incubation:** Incubate the membrane overnight at 4°C with a primary antibody specific for p-AP2M1 (Thr156). Also probe a separate blot or strip and re-probe for total AP2M1 and a loading control (e.g., GAPDH).

- Secondary Antibody: Wash the membrane and incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detection: Detect the signal using an enhanced chemiluminescence (ECL) substrate and image the blot.
- Analysis: Quantify band intensities to determine the ratio of p-AP2M1 to total AP2M1.

Structural Basis of Inhibition

Understanding how an inhibitor binds to its target provides a structural rationale for its potency and selectivity. While a co-crystal structure of SGC-AAK1-1 with AAK1 is not publicly available, a structure of the closely related analog, 25A, in complex with BMP2K has been solved.[5][14] This structure reveals that the inhibitor binds in the ATP pocket, forming several key hydrogen bonds with the kinase hinge region. The hydrophobic core of the inhibitor is oriented within the binding pocket, providing a structural blueprint for the observed activity of this chemical series. [14] This structural insight is invaluable for understanding SAR and for any future efforts to further optimize inhibitors from this scaffold.



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Role of AAK1 in CME and inhibition by SGC-AAK1-1.

Conclusion and Best Practices

The comprehensive characterization of SGC-AAK1-1 validates it as a high-quality chemical probe for studying the biology of AAK1 and BMP2K. It is potent in biochemical and cellular

assays, highly selective across the kinome, and its mechanism of action is validated by functional cellular assays and structural data.

Best Practices for Use:

- **Concentration:** Use the lowest effective concentration, guided by the cellular IC₅₀ values (e.g., 200-1000 nM for AAK1-focused effects).
- **Negative Control:** Always include the negative control compound, SGC-AAK1-1N, at the same concentration as the active probe to control for off-scaffold effects.
- **Target Context:** Remember that SGC-AAK1-1 is a dual AAK1/BMP2K inhibitor. Phenotypes should be interpreted with this in mind. Orthogonal tools, such as siRNA/shRNA knockdown, should be used to confirm that the observed phenotype is attributable to the intended target(s).

By adhering to these principles, researchers can confidently employ SGC-AAK1-1 to elucidate the complex roles of AAK1 and BMP2K in health and disease.

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